

Essential Safety and Operational Guide for Handling **(5-Bromopyridin-2-yl)methanamine**

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Compound of Interest

Compound Name: **(5-Bromopyridin-2-yl)methanamine**

Cat. No.: **B574291**

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides essential, immediate safety and logistical information for **(5-Bromopyridin-2-yl)methanamine**, ensuring operational integrity and personnel safety.

Key Safety and Hazard Data

(5-Bromopyridin-2-yl)methanamine is a compound that requires careful handling due to its potential hazards. The following table summarizes its key characteristics.

Property	Value
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.[1]
Signal Word	Warning[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
First Aid Measures	If on skin: Wash with plenty of soap and water.[1][2]If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]If inhaled: Remove person to fresh air and keep comfortable for breathing.[1][2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Always handle **(5-Bromopyridin-2-yl)methanamine** in a certified chemical fume hood to minimize inhalation of dust or vapors.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][4]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[1][3]

- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile).[3]
 - A lab coat must be worn.
- Respiratory Protection: For situations with a potential for high dust concentration, a NIOSH-approved respirator may be necessary.

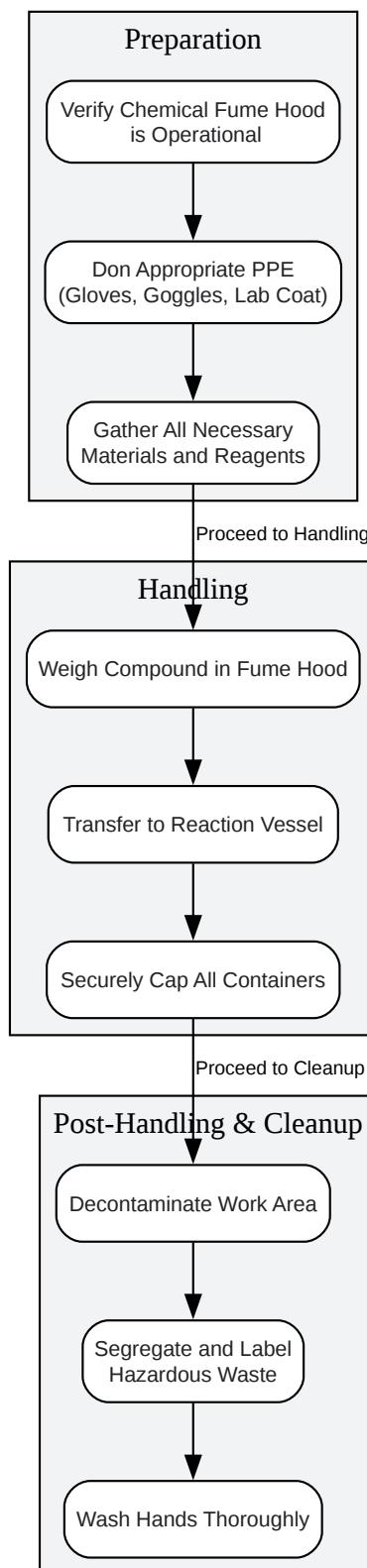
3. Handling Procedures:

- Avoid all personal contact, including inhalation.[5]
- Do not eat, drink, or smoke in the handling area.[5][6]
- Keep the container tightly closed when not in use.[1][2]
- Use good occupational work practices. Always wash hands with soap and water after handling.[5]
- Contaminated work clothes should be laundered separately before reuse.[5]

4. Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers securely sealed.[1][2][5]
- Store away from incompatible materials, such as strong oxidizing agents.[3]

Logical Workflow for Handling (5-Bromopyridin-2-yl)methanamine



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Caption: Workflow for the safe handling of **(5-Bromopyridin-2-yl)methanamine**.

Disposal Plan

Proper disposal of **(5-Bromopyridin-2-yl)methanamine** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Segregation:

- All waste containing **(5-Bromopyridin-2-yl)methanamine**, including unused product, contaminated labware (e.g., pipette tips, gloves), and solutions, must be treated as hazardous waste.
- This compound is a halogenated organic substance and should be segregated into a designated "Halogenated Organic Waste" stream.[\[3\]](#) Do not mix with non-halogenated waste.[\[3\]](#)[\[7\]](#)

2. Waste Collection and Containment:

- Solid Waste: Collect solid waste in a clearly labeled, dedicated hazardous waste container. A high-density polyethylene (HDPE) container is a suitable choice.[\[3\]](#)
- Liquid Waste: Use a dedicated, leak-proof, and shatter-resistant container for liquid waste containing this compound. The container should be clearly labeled "Halogenated Organic Liquid Waste."[\[3\]](#)
- All waste containers must be kept tightly closed except when adding waste.[\[7\]](#) Do not overfill containers; a general guideline is to fill to no more than 80% capacity.[\[3\]](#)

3. Storage of Waste:

- Store waste containers in a designated and secure satellite accumulation area.
- Place waste containers in secondary containment to mitigate potential leaks or spills.[\[3\]](#)
- Ensure the storage area is away from incompatible materials.[\[3\]](#)

4. Final Disposal:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[2]
- Under no circumstances should this chemical or its containers be disposed of in regular trash or down the sanitary sewer.
- All disposal activities must be in accordance with local, state, and federal regulations.

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